A Technical Guide to the Spectroscopic Characterization of Desonide 21-Acetate

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Compound of Interest

Compound Name:	*Desonide 21-acetate*
CAS No.:	*25092-25-5*
Cat. No.:	*B053145*

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This in-depth guide provides a comprehensive overview of the spectroscopic techniques used to characterize **Desonide 21-acetate**, a corticosteroid of significant interest in pharmaceutical development. As a key derivative of Desonide, understanding its structural integrity and purity through spectroscopic analysis is paramount for researchers, scientists, and drug development professionals. This document will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to this molecule.

While a complete, publicly available dataset for **Desonide 21-acetate** is not readily accessible, this guide will leverage data from its close structural analogs, Budesonide and Triamcinolone Acetonide, to provide a robust predictive analysis. This comparative approach not only allows for a detailed theoretical elucidation of **Desonide 21-acetate**'s spectroscopic properties but also serves as a valuable educational tool for steroid analysis.

Introduction to **Desonide 21-Acetate** and the Imperative of Spectroscopic Analysis

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Desonide 21-acetate, with the molecular formula $C_{26}H_{34}O_7$ and a molecular weight of 458.54 g/mol , is a derivative of the topical corticosteroid Desonide.[1][2][3] The addition of the acetate group at the C-21 position modifies its physicochemical properties, potentially influencing its potency, absorption, and metabolism. For quality control, stability studies, and regulatory submissions, unambiguous structural confirmation and purity assessment are critical. Spectroscopic methods provide the necessary tools for this, offering a detailed fingerprint of the molecule.

This guide will explore the "why" behind the "how" of spectroscopic analysis, providing insights into the experimental choices and the logic behind spectral interpretation, ensuring a thorough understanding of the characterization process.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.[4] For a complex steroid molecule like **Desonide 21-acetate**, a combination of ^1H and ^{13}C NMR, along with two-dimensional techniques, is essential for complete signal assignment.[5]

Predicted ^1H NMR Spectral Data for **Desonide 21-Acetate**

Based on the known spectra of Budesonide and Triamcinolone Acetonide, the following table outlines the predicted ^1H NMR chemical shifts for **Desonide 21-acetate**. The numbering of the steroid core is provided in the accompanying diagram.

Table 1: Predicted ^1H NMR Chemical Shifts for **Desonide 21-Acetate**

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Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale for Prediction
H-1	~7.25	d	~10.0	Vinylic proton on A-ring, coupled to H-2.
H-2	~6.25	dd	~10.0, ~2.0	Vinylic proton on A-ring, coupled to H-1 and H-4.
H-4	~6.05	s	-	Vinylic proton on A-ring.
H-6	~4.90	m	-	Proton adjacent to the acetal group.
H-11	~4.40	m	-	Proton on the carbon bearing the hydroxyl group.
H-18	~0.95	s	-	Methyl protons of the C-18 angular methyl group.
H-19	~1.25	s	-	Methyl protons of the C-19 angular methyl group.
H-21	~4.80, ~5.10	d, d	~17.0 (geminal)	Diastereotopic protons of the C-21 methylene group adjacent to the acetate.
Acetal CH_3	~1.40, ~1.50	s, s	-	Methyl protons of the

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				isopropylidene protecting group.
Acetate CH_3	~2.15	s	-	Methyl protons of the 21-acetate group.

Disclaimer: These are predicted values based on structurally similar compounds and are intended for educational purposes. Actual experimental values may vary.

Predicted ^{13}C NMR Spectral Data for **Desonide 21-Acetate**

The ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule and information about their chemical environment.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Desonide 21-Acetate**

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Carbon	Predicted Chemical Shift (ppm)	Rationale for Prediction
C-3	~186	Carbonyl carbon of the α,β-unsaturated ketone.
C-5	~168	Quaternary vinylic carbon.
C-1	~155	Vinylic CH.
C-2	~128	Vinylic CH.
C-4	~124	Vinylic CH.
C-16, C-17	~109	Acetal carbons.
C-11	~68	Carbon bearing the hydroxyl group.
C-21	~66	Methylene carbon of the acetate side chain.
C-20	~205	Ketone carbonyl.
Acetate C=O	~170	Ester carbonyl.
Acetate CH_3	~21	Methyl carbon of the acetate group.

Disclaimer: These are predicted values based on structurally similar compounds and are intended for educational purposes. Actual experimental values may vary.

Experimental Protocol for NMR Analysis

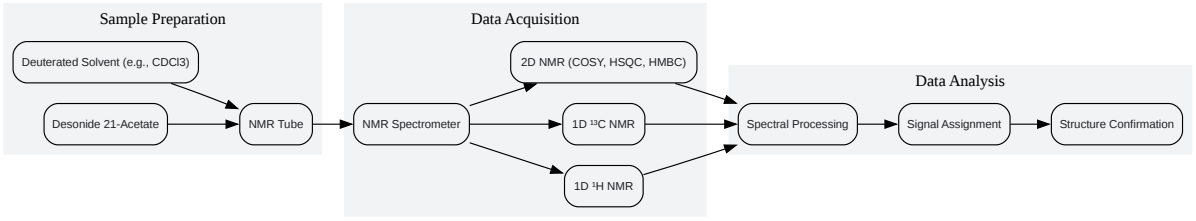
A robust NMR analysis of **Desonide 21-acetate** would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in a deuterated solvent such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6). The choice of solvent is critical to avoid overlapping signals with the analyte.
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters to optimize include the number of scans to achieve a good signal-to-noise ratio and the

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relaxation delay.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. This provides a single peak for each unique carbon atom.
- 2D NMR Experiments: To unambiguously assign all proton and carbon signals, a suite of 2D NMR experiments is recommended:
  - COSY (Correlation Spectroscopy): Identifies proton-proton spin-spin coupling networks.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons that are two or three bonds apart, crucial for identifying quaternary carbons and piecing together the molecular structure.



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Caption: A typical workflow for the NMR analysis of a steroid.

Infrared (IR) Spectroscopy: Identifying Functional Groups

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IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum arises from the vibrations of chemical bonds upon absorption of infrared radiation.

Predicted IR Absorption Bands for **Desonide 21-Acetate**

Table 3: Predicted Key IR Absorption Bands for **Desonide 21-Acetate**

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Rationale for Prediction
~3400	O-H	Stretching	Hydroxyl group at C-11.
~1745	C=O	Stretching	Ester carbonyl of the 21-acetate group.
~1720	C=O	Stretching	Ketone carbonyl at C-20.
~1660	C=O	Stretching	α,β-unsaturated ketone at C-3.
~1620	C=C	Stretching	Alkene double bonds in the A-ring.
~1240	C-O	Stretching	Ester C-O bond.

The presence of multiple carbonyl groups will likely result in a broad and complex absorption band in the 1650-1750 cm^{-1} region.

Experimental Protocol for IR Analysis

- Sample Preparation: The sample can be prepared as a KBr (potassium bromide) pellet or analyzed directly using an Attenuated Total Reflectance (ATR) accessory. The ATR method is often preferred due to its simplicity and minimal sample preparation.
- Data Acquisition: The spectrum is typically recorded over the range of 4000 to 400 cm^{-1}. A background spectrum is collected first and automatically subtracted from the sample spectrum.

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Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

Predicted Mass Spectrum of Desonide 21-Acetate

For **Desonide 21-acetate** ($C_{26}H_{34}O_7$), the expected nominal molecular weight is 458 g/mol . In a typical electrospray ionization (ESI) mass spectrum, the protonated molecule $[M+H]^+$ would be observed at m/z 459.

Table 4: Predicted Key Mass Fragments for **Desonide 21-Acetate**

m/z	Proposed Fragment	Rationale for Fragmentation
459	$[M+H]^+$	Protonated molecular ion.
399	$[M+H - CH_3COOH]^+$	Loss of acetic acid from the 21-acetate group.
341	$[M+H - CH_3COOH - C_3H_6O]^+$	Subsequent loss of the elements of the isopropylidene group.
323	$[M+H - CH_3COOH - C_3H_6O - H_2O]^+$	Further loss of water from the hydroxyl group at C-11.

The fragmentation pattern of corticosteroids is often characterized by the sequential loss of water and functional groups from the steroid core.[6]

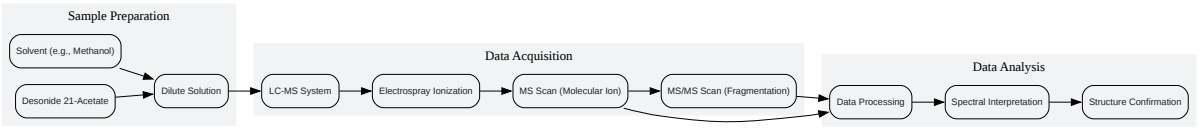
Experimental Protocol for MS Analysis

- Sample Introduction: The sample is typically dissolved in a suitable solvent like methanol or acetonitrile and introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography (LC) system. LC-MS is particularly useful for analyzing complex mixtures and for stability studies.

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- Ionization: Electrospray ionization (ESI) is a common soft ionization technique for corticosteroids, which typically produces the protonated molecular ion $[M+H]^+$ with minimal fragmentation.

- Tandem Mass Spectrometry (MS/MS): To obtain structural information, the $[M+H]^+$ ion can be selected and subjected to collision-induced dissociation (CID). This fragments the ion, and the resulting fragment ions are analyzed to elucidate the structure.



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Caption: A generalized workflow for the LC-MS analysis of a steroid.

Conclusion

The comprehensive spectroscopic characterization of **Desonide 21-acetate** is a critical component of its development and use in pharmaceutical applications. While direct spectral data is not publicly available, a thorough analysis of its structural analogs, Budesonide and Triamcinolone Acetonide, allows for a confident prediction of its NMR, IR, and MS spectra. The methodologies and predictive data presented in this guide provide a solid foundation for researchers and scientists working with this and other related corticosteroids. The application of the described spectroscopic workflows will ensure the structural integrity and purity of **Desonide 21-acetate**, ultimately contributing to the development of safe and effective medicines.

References

- PubChem. Desonide. National Center for Biotechnology Information. [Link]

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- Certificate of Analysis: 9,11-Dehydro Desonide-21-acet
- Veeprho. **Desonide 21-Acetate** | CAS 25092-25-5. [Link]
- Allmpus. desonide acetyl impurity/ **desonide 21-acetate**. [Link]
- PubChem. Budesonide. National Center for Biotechnology Information. [Link]
- PubChem. Triamcinolone Acetonide. National Center for Biotechnology Information. [Link]
- Identification and Quantification by NMR Spectroscopy of the 22 R and 22 S Epimers in Budesonide Pharmaceutical Forms. (2022). Molecules, 27(7), 2262. [Link]
- NIST. Triamcinolone Acetonide. National Institute of Standards and Technology. [Link]
- Characteristics of mass fragmentation of steroids by atmospheric pressure chemical ionization-mass spectrometry. (1995). Biol Pharm Bull, 18(1), 135-41. [Link]
- mzCloud. Triamcinolone acetonide. [Link]
- [Chemical structural analysis of steroids by NMR spectroscopy]. (1994). Nihon Rinsho, 52(3), 672-8. [Link]
- Spectral studies of steroids using two-dimensional NMR spectroscopy. (2020). IOSR Journal of Applied Chemistry, 13(2), 34-48. [Link]

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Sources

- 1. synthinkchemicals.com [synthinkchemicals.com]
- 2. Acetyldesonide | CAS No- 25092-25-5 | Desonide 21-Acetate [chemicea.com]
- 3. usbio.net [usbio.net]

- 4. [Chemical structural analysis of steroids by NMR spectroscopy] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. iosrjournals.org [iosrjournals.org]
- 6. mdpi.com [mdpi.com]
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